

Ahn 086 stability and storage conditions

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Compound of Interest

Compound Name: Ahn 086

Cat. No.: B1666713

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Technical Support Center: VA-086

This technical support center provides essential information for researchers, scientists, and professionals working with VA-086, a water-soluble azo polymerization initiator. Here you will find frequently asked questions and troubleshooting guides to ensure the stability, proper storage, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

1. What is VA-086?

VA-086, chemically known as 2,2'-Azobis[2-methyl-N-(2-hydroxyethyl)propionamide], is a non-nitrile, non-ionic, water-soluble azo polymerization initiator.^[1] It is characterized by a hydroxyl group at the end of its structure.^[1]

2. What are the primary applications of VA-086?

VA-086 is primarily used as a polymerization initiator. Due to its high 10-hour half-life decomposition temperature of 86°C, it can be used in combination with other initiators to reduce residual monomer content in the final polymer.^[1] It also has the potential to introduce a hydroxyl group into the terminal end of a polymer.^[1]

3. What are the recommended storage conditions for VA-086?

To ensure its stability and performance, VA-086 should be stored under 25°C.^[1]

4. What are the solubility characteristics of VA-086?

VA-086 is soluble in water, methanol, and ethanol. It is only slightly soluble in chloroform.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low Polymerization Rate	Incorrect Temperature: The reaction temperature may be too low for efficient decomposition of the initiator.	<p>The 10-hour half-life decomposition temperature for VA-086 is 86°C in water.</p> <p>Ensure your reaction temperature is appropriate for the desired initiation rate.</p> <p>Consider raising the temperature, for instance, to 90°C after an initial period at a lower temperature (e.g., 70°C).</p>
Initiator Concentration: The concentration of VA-086 may be insufficient.	Review your experimental protocol and consider optimizing the initiator concentration.	
High Residual Monomer	Incomplete Polymerization: The reaction may not have proceeded to completion.	Co-using VA-086 with another initiator can help reduce residual monomer. For example, after an initial polymerization period with an initiator like V-50 at 70°C, adding VA-086 and increasing the temperature to 90°C can drive the reaction closer to completion.
Unexpected Polymer Properties	Storage Conditions: Improper storage may have led to degradation of the initiator.	Always store VA-086 below 25°C as recommended.
Contamination: The reaction mixture may be contaminated with inhibitors.	Ensure all reagents and solvents are pure and free from polymerization inhibitors.	

Quantitative Data

Physical and Chemical Properties of VA-086

Property	Value
Chemical Name	2,2'-Azobis[2-methyl-N-(2-hydroxyethyl)propionamide]
CAS RN®	61551-69-7
Molecular Weight	288.35 g/mol
Molecular Formula	C ₁₂ H ₂₄ N ₄ O ₄
Appearance	White to slightly yellow crystalline powder
Melting Point	138-145°C (decomposition)
10-hour Half-life Decomposition Temp.	86°C (in water)
Activation Energy	104.8 kJ/mol
Self-Accelerating Decomposition Temp. (SADT)	100°C

Source:

Experimental Protocols

General Protocol for Polymerization using VA-086 to Reduce Residual Monomer

This protocol is a general guideline for using VA-086 in combination with another initiator to reduce residual monomer in a polymerization reaction.

Materials:

- Monomer (e.g., Acrylamide)
- Primary Initiator (e.g., V-50)
- VA-086
- Deionized Water

- Reaction vessel with stirring and temperature control

Procedure:

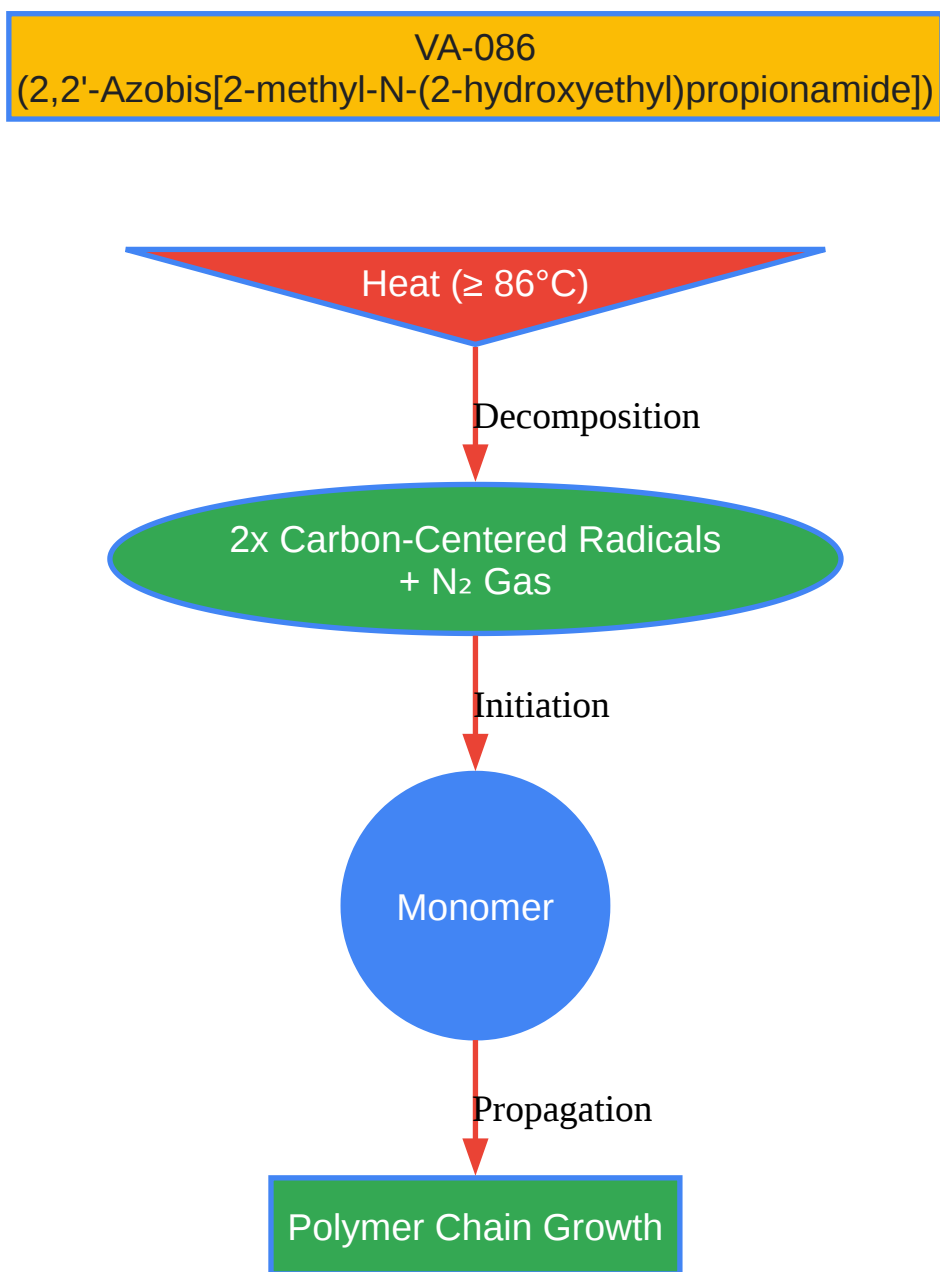
- Prepare a solution of the monomer in deionized water in the reaction vessel. For example, 20 parts by weight of Acrylamide in 380 parts by weight of water.
- Add the primary initiator (e.g., 0.02 parts by weight of V-50).
- Heat the reaction mixture to the desired initial temperature (e.g., 70°C) and maintain for a set period (e.g., 2 hours) to allow for initial polymerization.
- After the initial polymerization phase, add the desired quantity of VA-086 to the reaction mixture.
- Increase the reaction temperature to a higher level (e.g., 90°C) to facilitate the decomposition of VA-086 and further polymerization to consume residual monomer.
- Continue the reaction at the elevated temperature until the desired conversion is achieved.
- Cool the reaction mixture and proceed with polymer purification.

Visualizations



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Caption: Experimental workflow for using VA-086.



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Caption: Thermal decomposition of VA-086.

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References

- 1. VA-086|CAS:61551-69-7|2,2'-Azobis[2-methyl-N-(2-hydroxyethyl)propionamide]|FUJIFILM Wako Chemicals Europe GmbH [specchem-wako.fujifilm.com]
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